

Campneoside II: A Technical Overview of its Molecular Characteristics and Biological Activities

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Campneoside II*

Cat. No.: *B1250910*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Campneoside II, a phenylpropanoid glycoside, has garnered interest in the scientific community for its notable biological activities. Isolated from *Paulownia tomentosa*, this natural compound has demonstrated significant potential, particularly in modulating the complement system. This technical guide provides a comprehensive overview of **Campneoside II**, detailing its molecular structure, physicochemical properties, and known biological functions, with a focus on its anti-complement and antioxidant effects. The information presented herein is intended to support further research and development efforts in the fields of pharmacology and medicinal chemistry.

Molecular Structure and Physicochemical Properties

Campneoside II is a complex glycoside with the molecular formula $C_{29}H_{36}O_{16}$ and a molecular weight of approximately 640.59 g/mol. Its chemical structure is characterized by a central glucose moiety linked to a rhamnose sugar and two substituted phenylethanoid groups.

Table 1: Physicochemical Properties of **Campneoside II**

Property	Value	Reference
CAS Number	95587-86-3	[1][2]
Molecular Formula	C ₂₉ H ₃₆ O ₁₆	[1][2]
Molecular Weight	640.59 g/mol	[2]
Appearance	Powder	[3]
Source	Paulownia tomentosa	[4][5]

Below is a 2D representation of the molecular structure of **Campneoside II**.

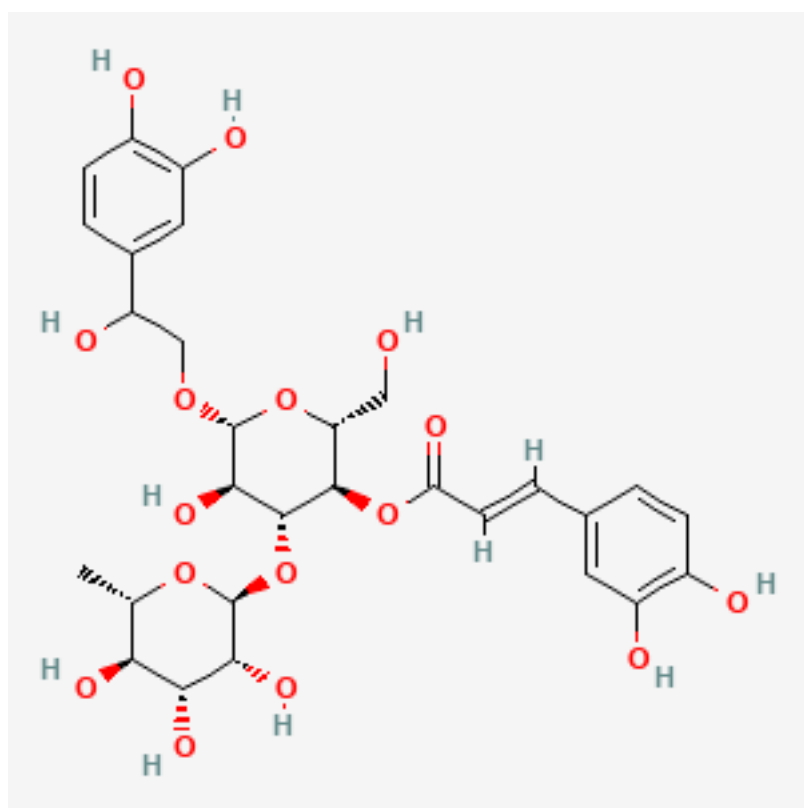


Figure 1. 2D Molecular Structure of **Campneoside II**.

Biological Activity

Research has highlighted two primary areas of biological activity for **Campneoside II**: anti-complement and antioxidant effects.

Anti-complement Activity

Campneoside II has been reported to exhibit "excellent anti-complement activity".^[4] The complement system is a crucial component of the innate immune system, and its dysregulation is implicated in various inflammatory and autoimmune diseases. The ability of **Campneoside II** to inhibit this cascade suggests its potential as a therapeutic agent for complement-mediated pathologies. However, specific details regarding the mechanism of action, including the specific complement pathway (classical, lectin, or alternative) that is inhibited, and the molecular targets of **Campneoside II**, require further investigation. Quantitative data, such as IC50 values, for its anti-complement activity are not yet widely available in the public domain.

Antioxidant Activity

In addition to its effects on the complement system, **Campneoside II** has demonstrated significant antioxidant properties.^{[6][7]} Antioxidants play a vital role in mitigating oxidative stress, a condition linked to numerous chronic diseases. The antioxidant capacity of **Campneoside II** is likely attributable to its phenolic moieties, which can scavenge free radicals.

Experimental Data

The structural elucidation of **Campneoside II** has been achieved through various spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).^{[6][7]}

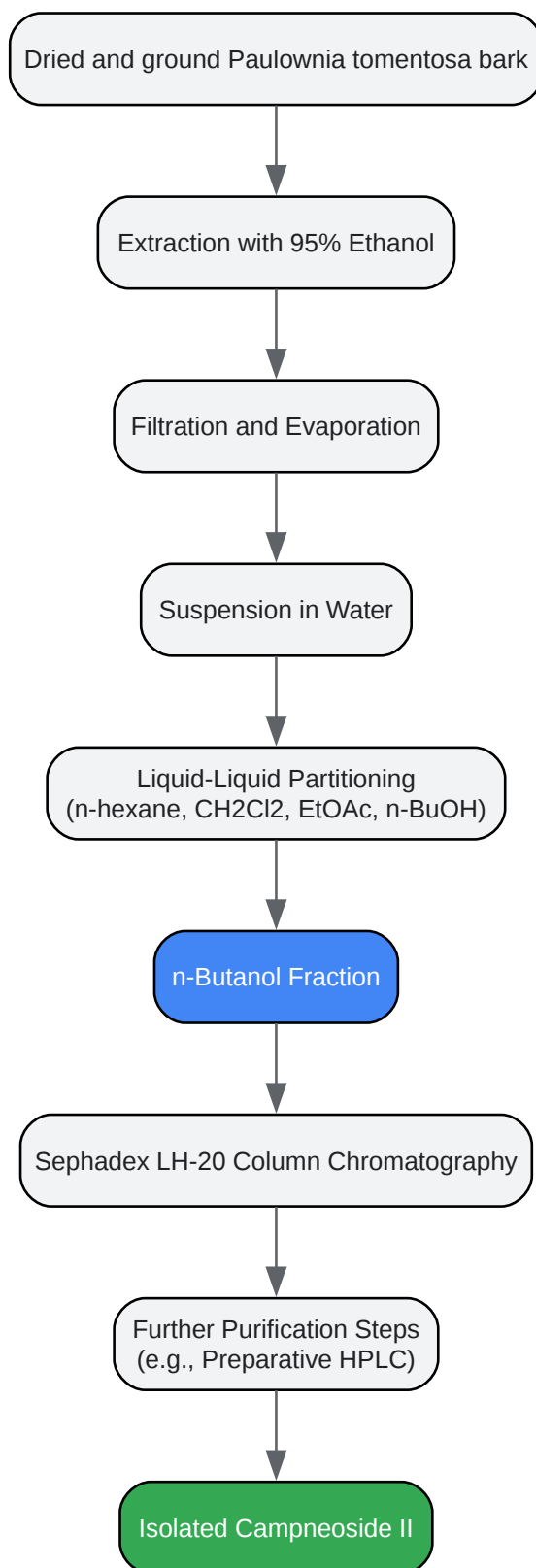
Mass Spectrometry

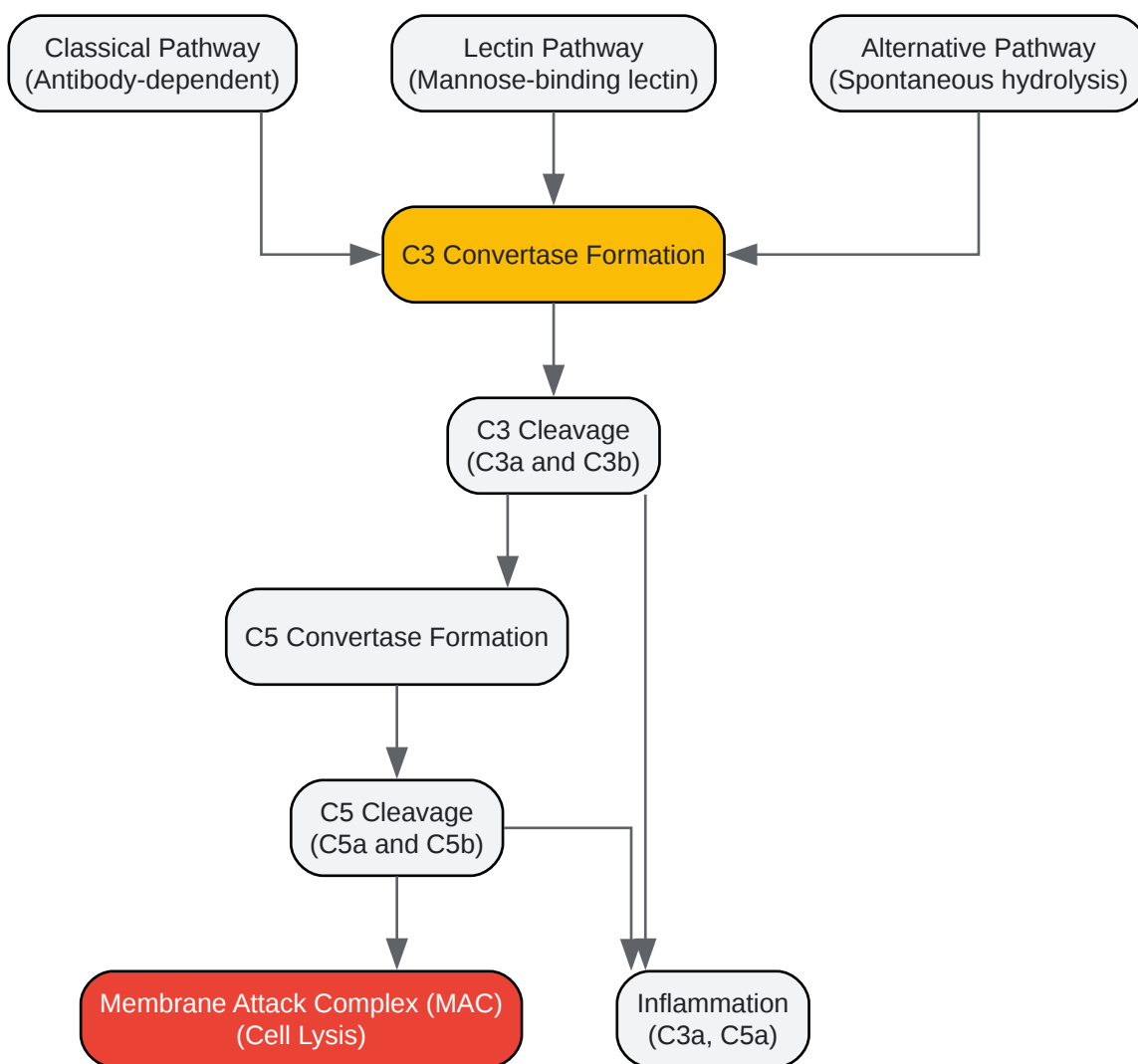
While specific fragmentation data for **Campneoside II** is not readily available, analysis of similar compounds, such as Campneoside I isomers, suggests that mass spectrometry would reveal characteristic fragmentation patterns involving the loss of sugar moieties and cleavage of the phenylethanoid groups.^[8]

Experimental Protocols

Isolation of Campneoside II from Paulownia tomentosa

The following is a generalized workflow for the isolation of **Campneoside II** from the bark of Paulownia tomentosa, based on published methods for the extraction of phenolic compounds from this source.^{[5][7]}





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Activity-guided screening of the antioxidants from Paulownia tomentosa var. tomentosa bark :: BioResources [bioresources.cnr.ncsu.edu]
- 2. bioresources.cnr.ncsu.edu [bioresources.cnr.ncsu.edu]

- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. mdpi.com [mdpi.com]
- 6. scielo.br [scielo.br]
- 7. english.gyig.cas.cn [english.gyig.cas.cn]
- 8. Campneoside | C₃₀H₃₈O₁₆ | CID 5315651 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Campneoside II: A Technical Overview of its Molecular Characteristics and Biological Activities]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1250910#campneoside-ii-molecular-structure-and-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com